

# 1-Bromodecane-d21 certificate of analysis

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## Compound of Interest

Compound Name: 1-Bromodecane-d21

Cat. No.: B1284251

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## Technical Guide: 1-Bromodecane-d21

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromodecane-d21**, a deuterated analog of 1-bromodecane. It is intended to serve as a valuable resource for researchers and professionals in drug development and other scientific fields who utilize stable isotope-labeled compounds. This document outlines the key physicochemical properties, analytical methodologies for quality control, and a typical experimental workflow.

## Physicochemical Properties and Specifications

**1-Bromodecane-d21** is a saturated hydrocarbon with all 21 hydrogen atoms replaced by deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantitative analysis and a useful tracer in metabolic studies. The physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Formula	CD <sub>3</sub> (CD <sub>2</sub> ) <sub>9</sub> Br	[1]
Molecular Weight	242.31 g/mol	[1][2]
Isotopic Purity	≥98 atom % D	
Chemical Purity	≥95%	
Appearance	Liquid	
Boiling Point	238 °C (lit.)	
Density	1.166 g/mL at 25 °C	
Mass Shift (M+n)	M+21	
CAS Number	98195-39-2	

## Experimental Protocols

The quality and identity of **1-Bromodecane-d21** are typically assessed using a combination of chromatographic and spectroscopic techniques.

### Purity Determination by Gas Chromatography (GC)

Objective: To determine the chemical purity of **1-Bromodecane-d21** and to identify any potential impurities.

Instrumentation:

- Gas Chromatograph equipped with a Flame Ionization Detector (FID).
- Capillary Column: A non-polar column, such as a DB-1 or equivalent (30 m x 0.25 mm ID, 0.25 µm film thickness).

Method:

- Sample Preparation: Prepare a solution of **1-Bromodecane-d21** in a suitable solvent (e.g., hexane or ethyl acetate) at a concentration of approximately 1 mg/mL.

- GC Conditions:
  - Injector Temperature: 250 °C
  - Detector Temperature: 300 °C
  - Oven Temperature Program:
    - Initial temperature: 100 °C, hold for 2 minutes.
    - Ramp: Increase to 250 °C at a rate of 10 °C/minute.
    - Final hold: Hold at 250 °C for 5 minutes.
  - Carrier Gas: Helium at a constant flow rate of 1 mL/minute.
  - Injection Volume: 1 µL.
  - Split Ratio: 50:1.
- Data Analysis: The purity is calculated based on the area percentage of the main peak corresponding to **1-Bromodecane-d21** relative to the total area of all peaks detected.

## Identity and Isotopic Enrichment Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To confirm the chemical structure and determine the isotopic enrichment of **1-Bromodecane-d21**.

Instrumentation:

- NMR Spectrometer (e.g., 400 MHz or higher).

Methods:

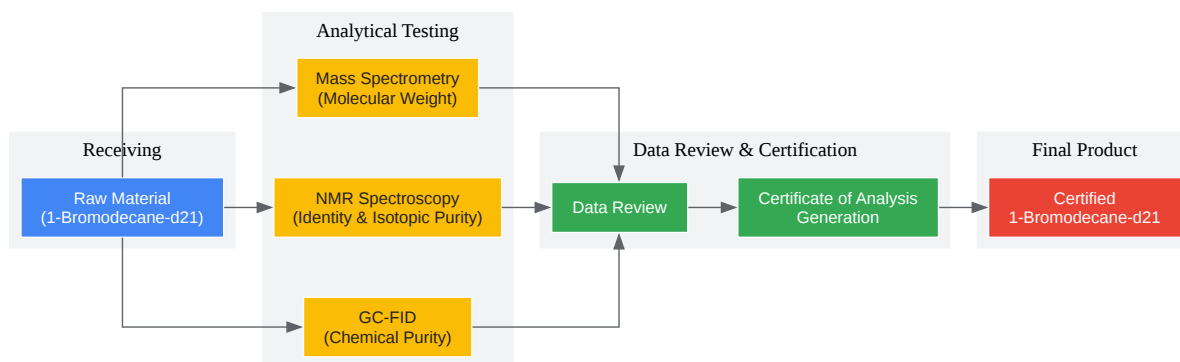
- <sup>1</sup>H NMR (Proton NMR):

- Sample Preparation: Dissolve approximately 5-10 mg of the sample in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ).
- Acquisition: Acquire the proton NMR spectrum. The absence or significant reduction of signals in the regions where protons would typically appear in non-deuterated 1-bromodecane confirms a high level of deuteration. Residual proton signals can be used to estimate the isotopic purity.
- $^2\text{H}$  NMR (Deuterium NMR):
  - Sample Preparation: Use the same sample prepared for  $^1\text{H}$  NMR.
  - Acquisition: Acquire the deuterium NMR spectrum. The presence of signals corresponding to the different deuterium environments in the molecule confirms the identity of the deuterated compound.
- $^{13}\text{C}$  NMR (Carbon-13 NMR):
  - Sample Preparation: A more concentrated sample (20-30 mg) may be required.
  - Acquisition: Acquire the carbon-13 NMR spectrum. The coupling patterns (or lack thereof in a proton-decoupled spectrum) and chemical shifts will be consistent with the carbon backbone of 1-bromodecane. The multiplicity of the signals will be affected by the deuterium substitution.

## Visualizations

### Quality Control Workflow for Deuterated Standards

The following diagram illustrates a typical workflow for the quality control and certification of a deuterated standard like **1-Bromodecane-d<sub>21</sub>**.

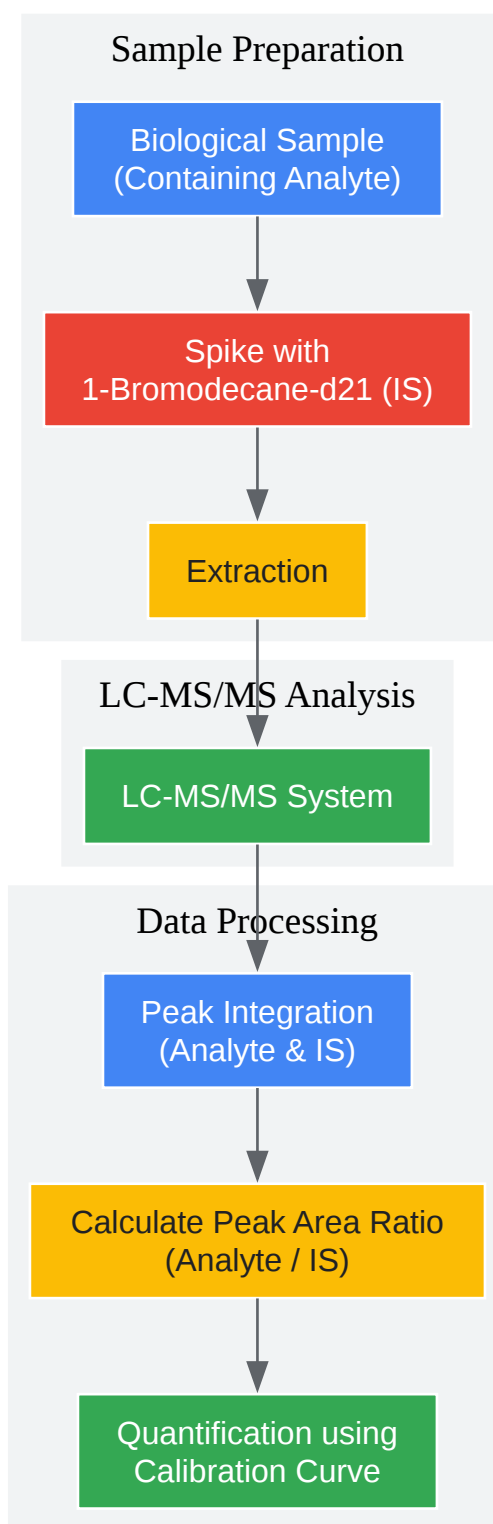


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*Quality Control Workflow for **1-Bromodecane-d21**.*

## Application in Mass Spectrometry

This diagram illustrates the use of **1-Bromodecane-d21** as an internal standard in a typical quantitative mass spectrometry workflow.



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Use of **1-Bromodecane-d21** as an Internal Standard.

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## References

- 1. 1-Bromodecane (D<sub>21</sub>, 98%)- Cambridge Isotope Laboratories, DLM-3097-1 [isotope.com]
- 2. 1-溴癸烷-d<sub>21</sub> 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
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